

# Technical Guide: N-Methoxy-N-methyl-2-methoxyacetamide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N,2-dimethoxy-N-methylacetamide*

CAS No.: 132289-57-7

Cat. No.: B178809

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Detailed experimental data and specific applications for N-Methoxy-N-methyl-2-methoxyacetamide (CAS No. 132289-57-7) are limited in publicly available scientific literature. This guide provides a summary of its known properties and places it within the context of the broader class of N-methoxy-N-methylamides (Weinreb amides), for which more extensive information is available.

## Core Properties of N-Methoxy-N-methyl-2-methoxyacetamide

N-Methoxy-N-methyl-2-methoxyacetamide, also known by its IUPAC name **N,2-dimethoxy-N-methylacetamide**, is a member of the Weinreb amide family. These compounds are valuable intermediates in organic synthesis.

Table 1: Physicochemical Properties of N-Methoxy-N-methyl-2-methoxyacetamide

| Property          | Value                                          | Source(s) |
|-------------------|------------------------------------------------|-----------|
| CAS Number        | 132289-57-7                                    |           |
| Molecular Formula | C <sub>5</sub> H <sub>11</sub> NO <sub>3</sub> |           |
| Molecular Weight  | 133.15 g/mol                                   |           |
| Boiling Point     | 62-64 °C at 2 Torr                             |           |
| Density           | Predicted: 1.038 g/cm <sup>3</sup>             |           |
| IUPAC Name        | N,2-dimethoxy-N-methylacetamide                |           |

#### Spectroscopic Data:

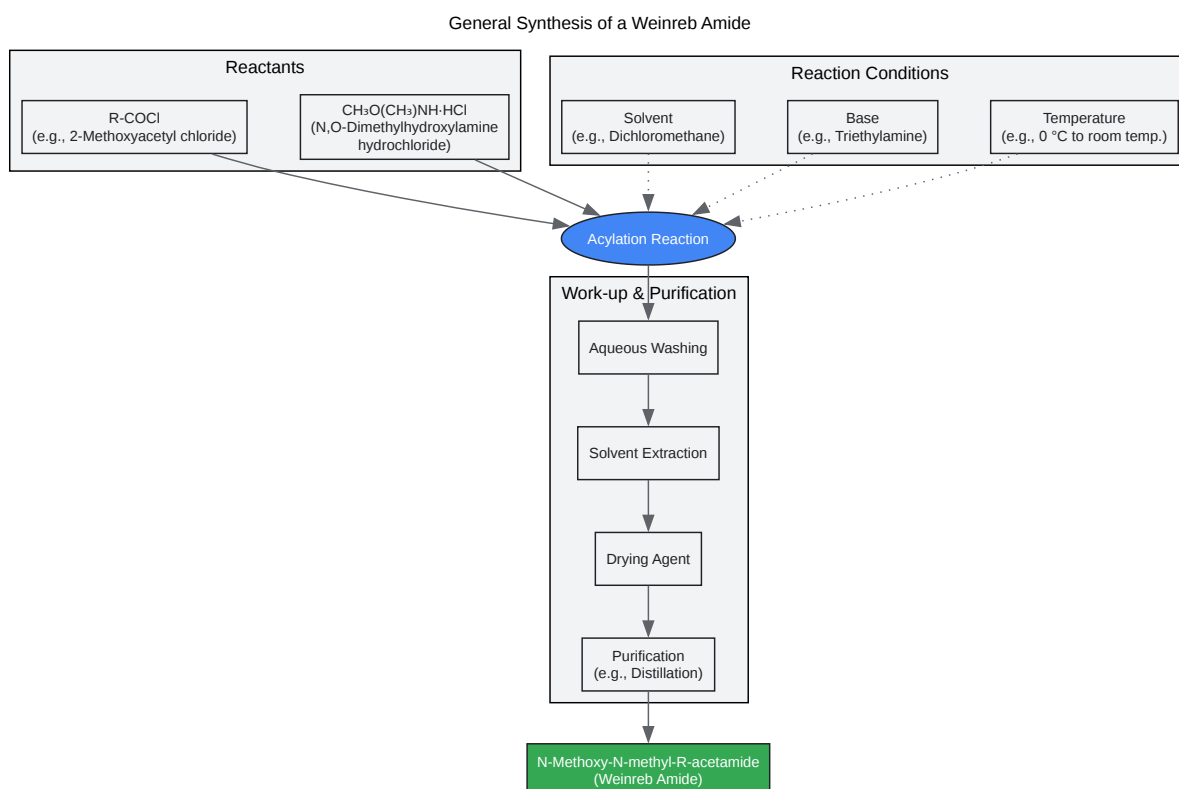
Experimental spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra for N-Methoxy-N-methyl-2-methoxyacetamide are not readily available in the searched literature. However, predicted mass spectrometry data is available.[\[1\]](#)

## Synthesis of N-Methoxy-N-methylamides (Weinreb Amides)

While a specific, detailed experimental protocol for the synthesis of N-Methoxy-N-methyl-2-methoxyacetamide is not available in the reviewed literature, a general and widely used method for the preparation of Weinreb amides involves the acylation of N,O-dimethylhydroxylamine hydrochloride with an appropriate acyl chloride.

#### General Experimental Protocol for Weinreb Amide Synthesis:

A common procedure involves the slow addition of an acyl chloride to a cooled solution of N,O-dimethylhydroxylamine hydrochloride in a suitable solvent, such as dichloromethane, in the presence of a base like triethylamine or pyridine to neutralize the HCl generated during the reaction.[\[2\]](#) The reaction mixture is typically stirred for several hours, and upon completion, it is worked up by washing with aqueous solutions to remove salts and impurities. The final product is then isolated and purified, often by distillation or chromatography.



[Click to download full resolution via product page](#)

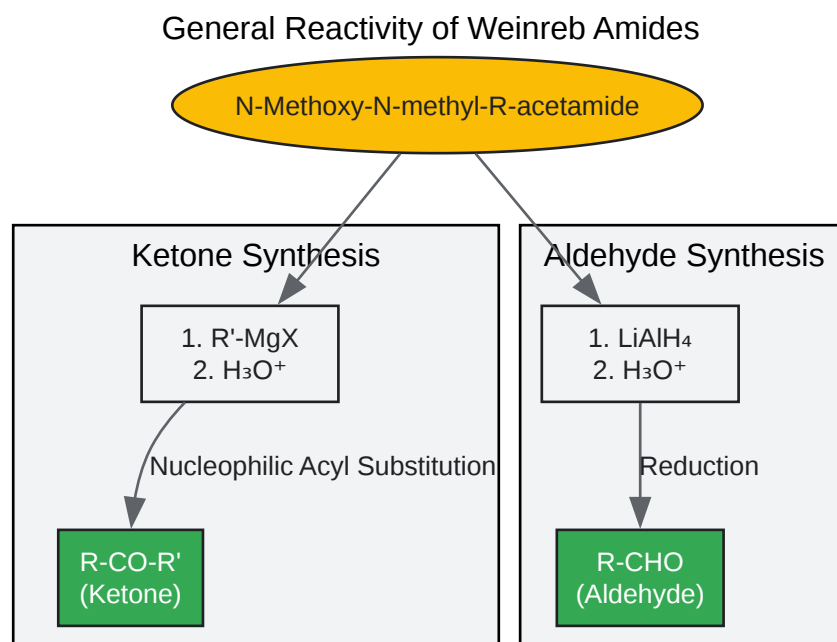
A generalized workflow for the synthesis of Weinreb amides.

## Reactivity and Applications in Drug Development

N-Methoxy-N-methyl-2-methoxyacetamide belongs to the class of Weinreb amides, which are highly versatile intermediates in organic synthesis, particularly in the construction of carbon-carbon bonds. Their utility stems from their ability to react with organometallic reagents, such as Grignard reagents and organolithium compounds, to afford ketones in high yields. A key advantage of Weinreb amides over other carboxylic acid derivatives is their resistance to over-addition of the organometallic reagent, which often leads to the formation of tertiary alcohols. This selectivity is attributed to the formation of a stable tetrahedral intermediate.

Weinreb amides can also be reduced to aldehydes using hydride reagents like lithium aluminum hydride.[3]

The derivatives of N-methoxy-N-methylacetamide are employed as building blocks in the synthesis of pharmaceuticals. For instance, fluorinated analogues such as 2,2-difluoro-N-methoxy-N-methylacetamide are sought after in medicinal chemistry as the fluorine atoms can enhance properties like metabolic stability and lipophilicity of drug candidates.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PubChemLite - N,2-dimethoxy-n-methylacetamide (C<sub>5</sub>H<sub>11</sub>NO<sub>3</sub>) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu/)]
- 2. N-Methoxy-N-methylacetamide synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com/)]
- 3. guidechem.com [[guidechem.com](https://guidechem.com/)]
- To cite this document: BenchChem. [Technical Guide: N-Methoxy-N-methyl-2-methoxyacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b178809/docs#technical-guide-n-methoxy-n-methyl-2-methoxyacetamide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check